

# Cacotheline: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Cacotheline*

Cat. No.: B613828

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Cacotheline** ( $C_{21}H_{21}N_3O_7$ ) is a nitro derivative of the alkaloid brucine, historically significant as a redox indicator and analytical reagent. This document provides an in-depth technical overview of **cacotheline**, encompassing its discovery, chemical properties, synthesis, and key applications. Detailed experimental protocols for its synthesis and use as an indicator are provided, along with a summary of its quantitative data. Visual diagrams generated using Graphviz are included to illustrate the synthetic pathway and analytical workflows.

## Introduction and Historical Context

**Cacotheline**, a yellow crystalline solid, was first prepared by Leuchs et al. in 1910 through the reaction of brucine with nitric acid.<sup>[1]</sup> It is structurally a nitro derivative of brucine.<sup>[1][2][3]</sup> Historically, it gained prominence as a sensitive redox indicator, particularly for the titrimetric determination of tin(II) ions.<sup>[1][2]</sup> Its application has also been extended to the detection of other metal ions, including iron and vanadium.<sup>[4]</sup>

## Chemical and Physical Properties

**Cacotheline** is sparingly soluble in water but soluble in dilute sodium hydroxide solutions.<sup>[1][5]</sup> <sup>[6]</sup> It presents as yellow crystals or powder.<sup>[1][5][7]</sup>

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	$C_{21}H_{21}N_3O_7$	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	427.41 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Melting Point	Decomposes at 150°C	<a href="#">[10]</a>
Appearance	Yellow crystals or powder	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
CAS Number	561-20-6	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Purity (typical)	≥ 95%	<a href="#">[8]</a> <a href="#">[10]</a>
Solubility	Sparingly soluble in water; Soluble in dilute NaOH	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Synthesis of Cacotheline from Brucine

**Cacotheline** is synthesized by the nitration of brucine. The following protocol is based on the originally reported method by Leuchs et al. and subsequent descriptions.

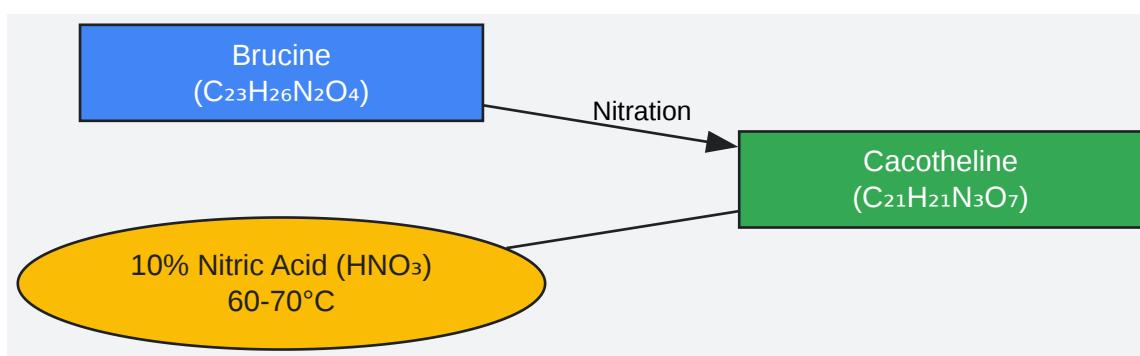
## Experimental Protocol: Synthesis of Cacotheline

### Materials:

- Brucine ( $C_{23}H_{26}N_2O_4$ )
- Nitric Acid ( $HNO_3$ ), 10% solution
- Distilled water
- Heating apparatus (water bath)
- Reaction vessel (e.g., round-bottom flask)
- Stirring apparatus
- Filtration apparatus

### Procedure:

- In a suitable reaction vessel, dissolve a known quantity of brucine in 10% nitric acid.
- Heat the mixture on a water bath to a temperature of 60-70°C.[1]
- Maintain this temperature and stir the reaction mixture continuously. The reaction is typically allowed to proceed for a sufficient time to ensure complete conversion, which can be monitored by thin-layer chromatography.
- Upon completion of the reaction, the solution is cooled, and the precipitated **cacotheline** is collected by filtration.
- The collected solid is washed with cold distilled water to remove any remaining acid and unreacted starting material.
- The product is then dried under vacuum to yield yellow crystals of **cacotheline**.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Cacotheline** from Brucine.

## Applications as a Redox Indicator

**Cacotheline**'s primary application is as a redox indicator. The color change is due to the reduction of the nitro group in **cacotheline**.

## Titrimetric Determination of Tin (Sn<sup>2+</sup>)

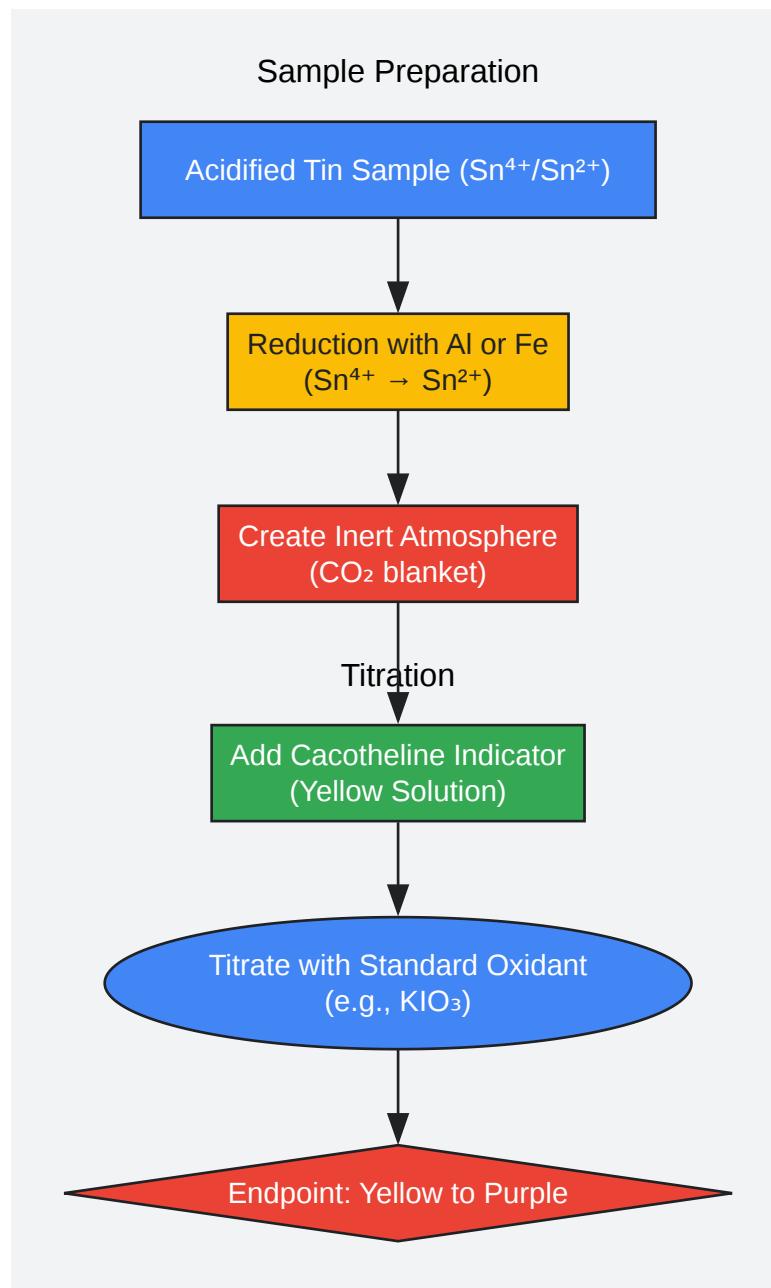
**Cacotheline** is a specific indicator for the titration of tin(II) ions. In the presence of Sn<sup>2+</sup>, the yellow **cacotheline** solution turns to a distinct purple color at the endpoint.

**Materials:**

- Sample containing  $\text{Sn}^{2+}$  ions
- Standard oxidizing titrant (e.g., Potassium iodate,  $\text{KIO}_3$ )
- **Cacotheline** indicator solution (0.2% w/v in distilled water)
- Hydrochloric acid (HCl)
- Reduction agent (e.g., metallic aluminum or iron)
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) or an inert gas source (e.g., nitrogen, carbon dioxide)
- Titration apparatus (burette, flask)

**Procedure:**

- Sample Preparation: Acidify the sample solution containing tin with hydrochloric acid.
- Reduction of  $\text{Sn}^{4+}$  to  $\text{Sn}^{2+}$ : If the sample contains tin in the +4 oxidation state, it must be reduced to  $\text{Sn}^{2+}$ . Add a metallic reducing agent like aluminum foil or iron powder to the acidified solution and heat gently to facilitate the reduction. Ensure all the reducing metal has dissolved.
- Maintaining an Inert Atmosphere: After reduction, it is crucial to prevent the re-oxidation of  $\text{Sn}^{2+}$  by atmospheric oxygen. This is achieved by adding sodium bicarbonate to the solution to generate a blanket of carbon dioxide or by continuously purging the flask with an inert gas.
- Addition of Indicator: Add a few drops of the **cacotheline** indicator solution to the cooled, reduced tin solution. The solution should be yellow.
- Titration: Titrate the solution with a standard solution of an oxidizing agent, such as potassium iodate.
- Endpoint: The endpoint is reached when the solution color changes sharply from yellow to a persistent purple.



[Click to download full resolution via product page](#)

Caption: Workflow for Tin (Sn<sup>2+</sup>) Titration using **Cacotheline**.

## Detection of Iron (Fe<sup>2+</sup>/Fe<sup>3+</sup>)

**Cacotheline** can also be used for the qualitative detection of ferrous (Fe<sup>2+</sup>) and ferric (Fe<sup>3+</sup>) ions.

Materials:

- Sample solution suspected to contain iron ions
- **Cacotheline** solution (0.25% w/v in distilled water)
- Buffer solutions (for pH adjustment)
- Complexing agent (e.g., sodium oxalate)

Procedure:

- For  $\text{Fe}^{2+}$  Detection:
  - Adjust the pH of the sample solution to between 1.48 and 4.58 using a suitable buffer.
  - Add a complexing agent such as sodium oxalate to sequester any  $\text{Fe}^{3+}$  ions present.
  - Add a few drops of the **cacotheline** solution. A pink to red color indicates the presence of  $\text{Fe}^{2+}$  ions.
- For Total Iron Detection ( $\text{Fe}^{2+} + \text{Fe}^{3+}$ ):
  - First, reduce any  $\text{Fe}^{3+}$  in the sample to  $\text{Fe}^{2+}$  using a suitable reducing agent.
  - Then, follow the procedure for  $\text{Fe}^{2+}$  detection.



[Click to download full resolution via product page](#)

Caption: Workflow for the Detection of Ferrous Iron (Fe<sup>2+</sup>).

## Safety and Handling

**Cacotheline** is a derivative of brucine and should be handled with care. Brucine itself is a toxic alkaloid.<sup>[1]</sup> Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling **cacotheline**. Work in a well-ventilated area or a fume hood.

## Conclusion

**Cacotheline**, a derivative of brucine, has a long-standing history as a reliable redox indicator, particularly for the determination of tin. Its synthesis from a readily available natural product and its distinct color change in redox reactions have made it a valuable tool in analytical chemistry. While modern instrumental techniques have superseded some of its traditional uses, the principles of its application remain relevant in chemical education and in specific analytical contexts. This guide has provided a comprehensive overview of its discovery, properties, synthesis, and key applications, with detailed protocols to aid researchers and professionals in its use.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Brucine - Wikipedia [en.wikipedia.org]
- 2. tohoku.repo.nii.ac.jp [tohoku.repo.nii.ac.jp]
- 3. Cacotheline | C21H21N3O7 | CID 68413 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Spectrophotometric determination of vanadium(V) in minerals, steels, soil and biological samples using phenothiazine derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ANALYTICAL METHODS - Toxicological Profile for Vanadium - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. journals.indianapolis.iu.edu [journals.indianapolis.iu.edu]
- 8. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 9. Brucine | 357-57-3 | Q-100426 | Biosynth [biosynth.com]
- 10. How to Estimate the Tin Content: Assay Determination - 911Metallurgist [911metallurgist.com]
- To cite this document: BenchChem. [Cacotheline: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b613828#cacotheline-discovery-and-history>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)